

Personal protective equipment for handling 4-Boronobenzoic acid

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Compound of Interest

Compound Name: 4-Boronobenzoic acid

Cat. No.: B083988

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Essential Safety and Handling Guide for 4-Boronobenzoic Acid

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **4-Boronobenzoic acid** (also known as 4-Carboxyphenylboronic acid). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

4-Boronobenzoic acid can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} Adherence to proper PPE guidelines is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or NIOSH (US)[1][4]
Skin Protection	Chemical-impermeable gloves (e.g., nitrile). A lab coat or chemical-resistant apron should be worn.	EU Directive 89/686/EEC, EN 374[4][5]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 or P1 type) is recommended, especially if dust is generated.	NIOSH (US) or EN 143/149 (EU)[4]

Note: Always inspect gloves for signs of degradation before use and wash hands thoroughly after handling.[4]

Operational Plan: Step-by-Step Handling Procedure

Safe handling is critical to prevent accidents and maintain the integrity of the chemical.

- **Engineering Controls:** All handling and weighing of **4-Boronobenzoic acid** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to prevent the inhalation of dust or vapors.[4] Ensure that an emergency eyewash station and safety shower are readily accessible.[1][6]
- **Avoid Dust Formation:** Care should be taken to avoid the formation of dust and aerosols during handling.[1][4]
- **Personal Hygiene:** Do not eat, drink, or smoke in the handling area.[3][7] Wash your face, hands, and any exposed skin thoroughly after handling.[1][6]
- **Clothing:** Contaminated work clothing should not be allowed out of the workplace.[7] Take off contaminated clothing and wash it before reuse.[1][2]

- Storage: Store **4-Boronobenzoic acid** in a tightly closed container in a dry, cool, and well-ventilated place.[1][4][6] Keep it away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1][6][8]

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **4-Boronobenzoic acid** is crucial for laboratory safety and environmental protection.

- Waste Characterization: **4-Boronobenzoic acid** should be treated as hazardous chemical waste. Do not mix it with other waste streams unless explicitly instructed by your institution's environmental health and safety (EHS) department.[9]
- Containerization: Collect waste material in a designated and compatible container. High-density polyethylene (HDPE) or glass containers are generally suitable.[9] Whenever possible, use the original container.[9] Ensure the container is properly labeled as hazardous waste.
- No Drain Disposal: This compound should never be disposed of down the sanitary sewer system.[1][9]
- Storage of Waste: Store the sealed and labeled waste container in a designated satellite accumulation area (SAA) or a central hazardous waste storage facility, following your institution's guidelines.[9]
- Final Disposal: Arrange for the pickup and final disposal of the waste through your institution's EHS department or a licensed hazardous waste disposal contractor.[1][6] Dispose of contents and container to an approved waste disposal plant.[6]

Emergency Procedures

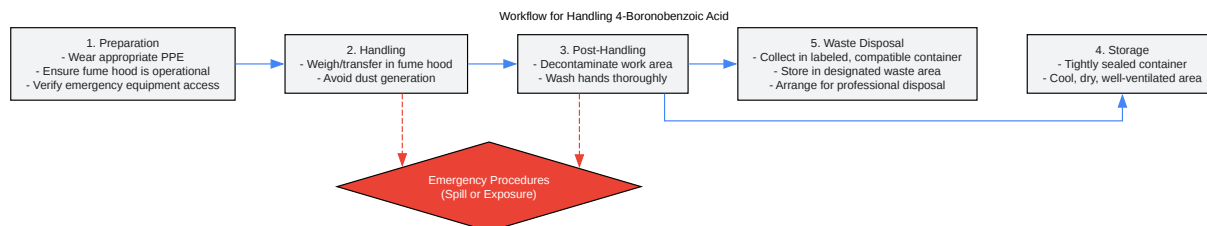
- Spill: In case of a spill, evacuate the area and restrict access. For a solid spill, carefully sweep up the material and place it into a sealed, labeled hazardous waste container. Avoid generating dust.[1] Clean the spill area thoroughly. All cleaning materials should also be disposed of as hazardous waste.[9]
- First Aid:

- Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[\[1\]](#)[\[6\]](#)
- Skin: Wash off immediately with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[\[1\]](#)[\[6\]](#)
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Ingestion: Clean your mouth with water. Get medical attention.[\[1\]](#)

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₇ H ₇ BO ₄
Molecular Weight	165.94 g/mol [8]
Melting Point	220 °C (decomposes)
Boiling Point	406.4±47.0 °C at 760 mmHg
Solubility	Soluble in water [8]
CAS Number	14047-29-1

Workflow for Handling 4-Boronobenzoic Acid



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